An In-depth Technical Guide to 2-Cyclopropyl-2-methylpropan-1

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Compound of Interest	
Compound Name:	*2-Cyclopropyl-2-methylpropan-1-amine*
CAS No.:	*1315060-27-5*
Cat. No.:	*B1455598*

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Introduction

2-Cyclopropyl-2-methylpropan-1-amine hydrochloride is a primary amine featuring a unique structural motif: a quaternary carbon atom bonded to a aminomethyl group. This combination of a sterically hindered, rigid cyclopropyl group and a neopentyl-like framework makes it a compelling building b The cyclopropyl moiety is a well-regarded bioisostere for gem-dimethyl or isopropyl groups, often introduced to modulate metabolic stability, binding a This guide provides a comprehensive overview of the chemical structure, plausible synthetic routes, detailed spectroscopic characterization, and pote

Section 1: Molecular Structure and Physicochemical Properties

The hydrochloride salt of **2-Cyclopropyl-2-methylpropan-1-amine** is a water-soluble, crystalline solid, typical of small molecule amine hydrochloride group makes it amenable to aqueous formulations and straightforward handling in a laboratory setting.

Chemical Structure

The core of the molecule is a propane backbone. The C2 carbon is quaternary, substituted with a cyclopropyl ring and two methyl groups. The C1 car ammonium chloride salt.

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}

Figure 1: Chemical structure of **2-Cyclopropyl-2-methylpropan-1-amine** HCl.

Physicochemical Properties Summary

While specific experimental data for this compound is scarce, its properties can be reliably predicted based on its structure and comparison to analog

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Property	Predicted Value/Information	Rationale
Molecular Formula	$C_7H_{16}N \cdot HCl$	Based on atom count.
Molecular Weight	149.67 g/mol	Calculated from the mole
Appearance	White to off-white crystalline solid	Typical for small molecule
Solubility	Soluble in water and polar protic solvents (e.g., methanol, ethanol). [3]	The ionic nature of the hy polar solvents.
pKa	~10-11 (for the conjugate acid, $R\text{-}NH_3^+$)	Typical range for primary

Section 2: Synthesis and Manufacturing

A robust and scalable synthesis is critical for the utilization of any novel building block. A plausible and efficient route to **2-Cyclopropyl-2-methylprop** available 2-cyclopropyl-2-methylpropanoic acid.[4][5] The key transformation is the conversion of a carboxylic acid to a primary amine with the loss of achieved via the Curtius or Hofmann rearrangement.

Proposed Synthetic Pathway

The Curtius rearrangement offers a reliable method for this conversion, proceeding through an acyl azide and an isocyanate intermediate.[6][7]

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Figure 2: Proposed synthetic pathway via Curtius rearrangement.

Detailed Experimental Protocol (Prophetic)

This protocol is a self-validating system; successful isolation and characterization of the intermediates at each stage would confirm the viability of the

Step 1: Synthesis of 2-Cyclopropyl-2-methylpropanoyl chloride

- To a stirred solution of 2-cyclopropyl-2-methylpropanoic acid (1.0 eq)[5] in anhydrous dichloromethane (DCM) at 0 °C, add oxalyl chloride (1.5 eq) dimethylformamide (DMF).
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, monitoring the evolution of gas (HCl and CO).
- The reaction is considered complete when gas evolution ceases. The solvent and excess oxalyl chloride are then removed under reduced pressure typically used in the next step without further purification.

Causality: Oxalyl chloride is a standard reagent for converting carboxylic acids to acyl chlorides under mild conditions. The DMF catalyst facilitates th

Step 2: Synthesis of 2-Cyclopropyl-2-methylpropanoyl azide

- Dissolve the crude acyl chloride from Step 1 in anhydrous acetone or THF.
- Cool the solution to 0 °C and add a solution of sodium azide (1.5 eq) in a minimal amount of water dropwise, ensuring the temperature remains bel
- Stir the mixture vigorously for 1-2 hours at 0 °C.

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- Monitor the reaction by IR spectroscopy, looking for the disappearance of the acyl chloride carbonyl stretch (~1790 cm^{-1}) and the appearance of th cm^{-1}).
- Once complete, dilute the reaction with cold water and extract the product with a non-polar solvent like ethyl acetate. The organic layers are combi sodium sulfate, and concentrated under reduced pressure to yield the acyl azide. Caution: Acyl azides are potentially explosive and should be hanc friction.

Trustworthiness: The distinct IR absorbance of the azide group provides a clear and reliable method for monitoring reaction progress and confirming

Step 3: Curtius Rearrangement and Hydrolysis to **2-Cyclopropyl-2-methylpropan-1-amine**

- Dissolve the acyl azide from Step 2 in anhydrous toluene.
- Heat the solution to reflux (around 80-100 °C) until nitrogen gas evolution ceases. The rearrangement is typically complete within 1-3 hours.[8] This
- Cool the reaction mixture and slowly add aqueous hydrochloric acid (e.g., 3M HCl).
- Heat the biphasic mixture to reflux for 2-4 hours to hydrolyze the isocyanate. The hydrolysis proceeds through an unstable carbamic acid, which de
- After cooling, separate the aqueous layer. Wash the organic layer with more aqueous HCl.
- Basify the combined aqueous layers with a strong base (e.g., 50% NaOH) to a pH > 12, and extract the free amine product with a suitable solvent
- Dry the combined organic extracts over anhydrous sodium sulfate and filter.

Expertise: Toluene is an excellent solvent for the Curtius rearrangement as its boiling point is sufficient to induce the rearrangement without being exc a standard method to convert the isocyanate to the amine.

Step 4: Formation of the Hydrochloride Salt

- To the solution of the free amine from Step 3, add a solution of HCl in a suitable solvent (e.g., 2M HCl in diethyl ether or isopropanol) dropwise with
- The hydrochloride salt will precipitate out of the solution.
- Collect the solid by filtration, wash with a small amount of cold solvent (e.g., ether), and dry under vacuum to yield **2-Cyclopropyl-2-methylpropar**

Section 3: Analytical and Spectroscopic Characterization (Predicted)

A comprehensive analysis using modern spectroscopic techniques is essential for confirming the structure and purity of the final compound. The follo principles and analysis of structurally similar molecules.[10][11]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (Predicted)		^{13}C NMR (Predicted)	
Chemical Shift (δ, ppm)	Assignment	Chemical Shift (δ, ppm)	Assignr
~8.2 (broad s, 3H)	$-NH_3^+$	~45-50	$-CH_2-N$
~3.0 (s, 2H)	$-CH_2-NH_3^+$	~35-40	Quaterr
~1.1 (s, 6H)	$-C(CH_3)_2$	~20-25	$-C(CH_3)$
~0.8-1.0 (m, 1H)	Cyclopropyl -CH	~10-15	Cyclopr
~0.3-0.5 (m, 4H)	Cyclopropyl $-CH_2$	~3-8	Cyclopr

Rationale for Predictions:

- ^{1}H NMR:

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- The -NH_3^+ protons are expected to be broad due to quadrupole broadening from the nitrogen atom and exchange with any residual water. Their concentration and solvent.
- The -CH_2- protons adjacent to the ammonium group are deshielded and appear as a singlet since there are no adjacent protons for coupling.
- The two -CH_3 groups are equivalent and appear as a sharp singlet.
- The cyclopropyl protons will show complex multiplets in the upfield region (0.3-1.0 ppm), characteristic of this strained ring system.[12]

- ^{13}C NMR:
  - The -CH_2- carbon attached to the nitrogen is deshielded and will appear around 45-50 ppm.
  - The quaternary carbon is expected in the 35-40 ppm range.
  - The equivalent methyl carbons will give a single signal around 20-25 ppm.
  - The cyclopropyl carbons are highly shielded due to the ring strain and will appear significantly upfield, with the CH carbon being slightly downfiel

Infrared (IR) Spectroscopy

The IR spectrum of the hydrochloride salt will be dominated by the absorptions of the ammonium group.

Wavenumber (cm^{-1})	Vibration	Expected Appearance
3200-2800	N-H stretch (ammonium)	Very broad, strong envelo
~2960	C-H stretch (alkyl)	Sharp peaks superimpose
~1620 & ~1500	N-H bends (asymmetric & symmetric)	Medium, sharp to broad p

Rationale: The N-H stretching in primary ammonium salts gives a very broad and intense absorption band due to strong hydrogen bonding in the solic from the methyl and cyclopropyl groups will be visible but may be partially obscured by this broad feature.[3] The N-H bending vibrations are also cha

Mass Spectrometry (MS)

For the free base ($C_7H_{15}N$, MW = 113.20).

m/z	Assignment	Rationale
113	$[M]^+$	Molecular ion peak (expe molecular weight is consis
98	$[M - CH_3]^+$	Loss of a methyl group fr
83	$[M - CH_2NH_2]^+$	Alpha-cleavage, loss of th
30	$[CH_2NH_2]^+$	Alpha-cleavage, formatio base peak for primary am

Rationale: In electron ionization (EI) mass spectrometry, aliphatic amines undergo characteristic alpha-cleavage.[20][21] For **2-cyclopropyl-2-methy** between C1 and C2 is highly favorable, leading to the formation of a resonance-stabilized iminium ion at m/z 30. This fragment is often the most abur

Section 4: Applications in Drug Discovery and Medicinal Chemistry

The structural features of **2-Cyclopropyl-2-methylpropan-1-amine** HCl make it a valuable scaffold for designing novel therapeutic agents.

The Role of the Cyclopropyl Moiety

The cyclopropyl group is a "bioisostere" of a gem-dimethyl group, meaning it has a similar size and shape but different electronic and metabolic prope

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- Increase Metabolic Stability: The C-H bonds on a cyclopropyl ring are stronger than those in an aliphatic chain, making them less susceptible to ox
- Improve Potency and Selectivity: The rigid nature of the cyclopropyl ring can lock the molecule into a specific conformation that is favorable for binc potency and selectivity.[22]
- Modulate Physicochemical Properties: The cyclopropyl group is more lipophilic than a hydroxyl group but less so than a tert-butyl group, allowing fc permeability.

Structure-Activity Relationship (SAR) Insights

The molecule can be used as a starting point for building a library of compounds to explore structure-activity relationships.[23][24]

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Figure 3: Logical relationships for SAR studies.

- Primary Amine as a Handle: The primary amine is a versatile functional group that can be readily converted into a wide range of other functionalitie and tertiary amines, allowing for the exploration of different interactions with a target protein (e.g., hydrogen bonding, ionic interactions).
- Constrained Vector for Exploration: The rigid cyclopropyl-quaternary carbon unit provides a fixed anchor point, from which substituents can be proj or receptor in a well-defined manner.

This molecule is particularly relevant for targets where constraining the orientation of a key pharmacophore is beneficial, such as in the development

Conclusion

2-Cyclopropyl-2-methylpropan-1-amine HCl is a structurally intriguing building block with significant potential for application in medicinal chemistry. limited, its synthesis is feasible through established chemical transformations like the Curtius rearrangement. Its predicted spectroscopic profile is dist characterization. The unique combination of a cyclopropyl ring and a neopentyl core provides a valuable scaffold for the design of novel therapeutics target affinity. This guide serves as a foundational resource for researchers looking to synthesize, characterize, and utilize this promising molecule in

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